

# Application Notes and Protocols for W1131 in Kinase Activity Assays

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**W1131** is a potent and selective small molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3), a key signaling protein involved in numerous cellular processes, including cell growth, proliferation, and survival.[1][2] Constitutive activation of the STAT3 signaling pathway is a hallmark of many human cancers, making it a critical target for therapeutic intervention.[2] **W1131** has been shown to suppress tumor progression and alleviate chemoresistance in gastric cancer models.[1][3][4] Its mechanism of action involves the direct inhibition of STAT3 phosphorylation and the induction of ferroptosis, an iron-dependent form of programmed cell death.[1][3]

These application notes provide detailed protocols for utilizing **W1131** in both biochemical and cell-based kinase activity assays to assess its inhibitory effects on STAT3.

## **Quantitative Data Summary**

The following table summarizes the reported inhibitory activity of **W1131** on different cancer cell lines.

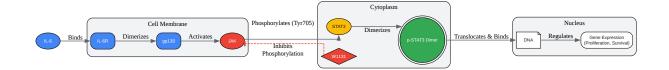


Cell Line	Assay Type	Parameter	Value (µM)	Reference
AGS (Gastric Cancer)	Cell Viability (CCK-8)	IC50	1.28	[3]
MGC-803 (Gastric Cancer)	Cell Viability (CCK-8)	IC50	0.79	[3]

## **Signaling Pathway**

The diagram below illustrates the IL-6/JAK/STAT3 signaling pathway, which is a primary target of **W1131**. Interleukin-6 (IL-6) binding to its receptor initiates a signaling cascade through Janus kinases (JAKs), leading to the phosphorylation and activation of STAT3.[5][6][7][8] Activated STAT3 then translocates to the nucleus to regulate the transcription of target genes involved in cell proliferation and survival.[6][9]









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